

Application Notes and Protocols for Humantenmine in Cell Culture

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Compound of Interest

Compound Name: Humantenmine

Cat. No.: B199024

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These application notes provide detailed protocols for the preparation of **Humantenmine** stock solutions for use in cell culture experiments. This document also summarizes the known biological activities and physicochemical properties of **Humantenmine** to guide researchers in its effective application.

Introduction to Humantenmine

Humantenmine is a complex indole alkaloid isolated from plants of the Gelsemium genus. It is recognized for its potential therapeutic applications, although it also exhibits significant toxicity. Accurate and reproducible in vitro studies are fundamental to understanding its mechanism of action and potential for drug development. The proper preparation of stock solutions is a critical first step for any cell-based assay.

Physicochemical and Storage Information

A summary of the key quantitative data for **Humantenmine** is provided in Table 1. This information is essential for accurate stock solution preparation and storage.

Property	Value	Citation(s)
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₃	[1]
Molecular Weight	326.39 g/mol	[1]
Appearance	Off-white to light yellow crystalline solid	
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	

Preparation of Humantenmine Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Humantenmine** in DMSO. It is crucial to use high-purity **Humantenmine** and sterile, anhydrous DMSO suitable for cell culture applications. All procedures should be performed in a sterile environment, such as a laminar flow hood.

Materials

- **Humantenmine** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sterile pipette tips

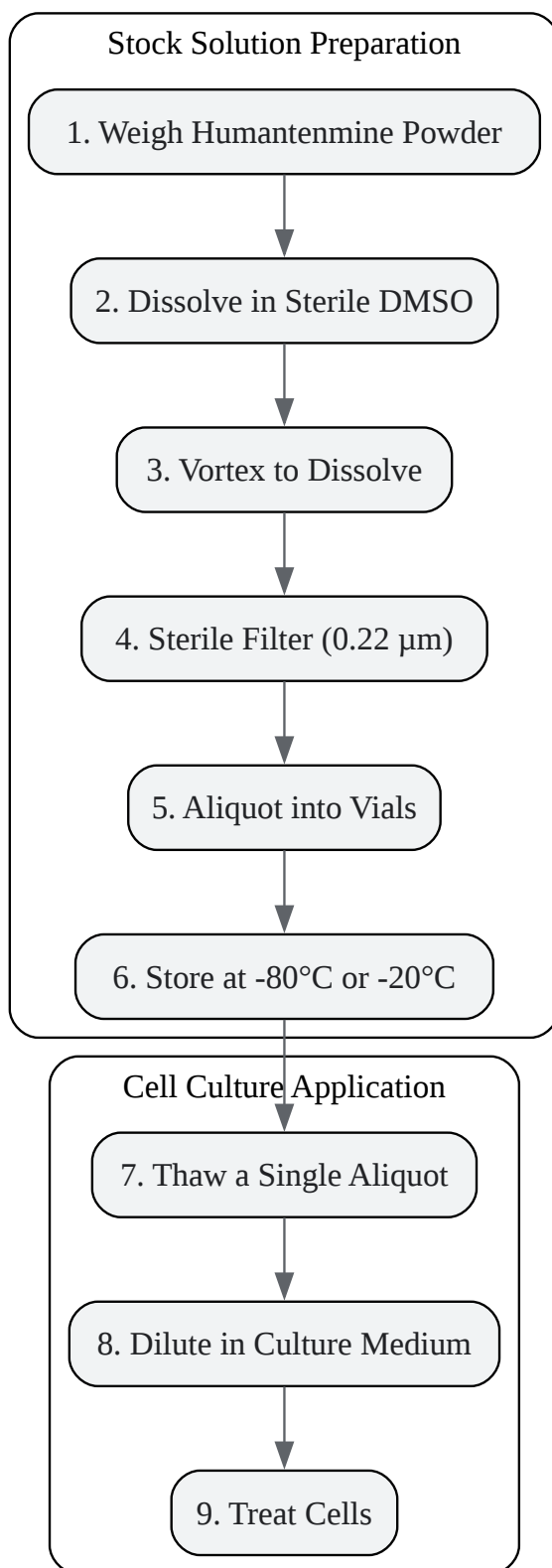
- 0.22 µm syringe filter with a compatible membrane (e.g., PTFE)

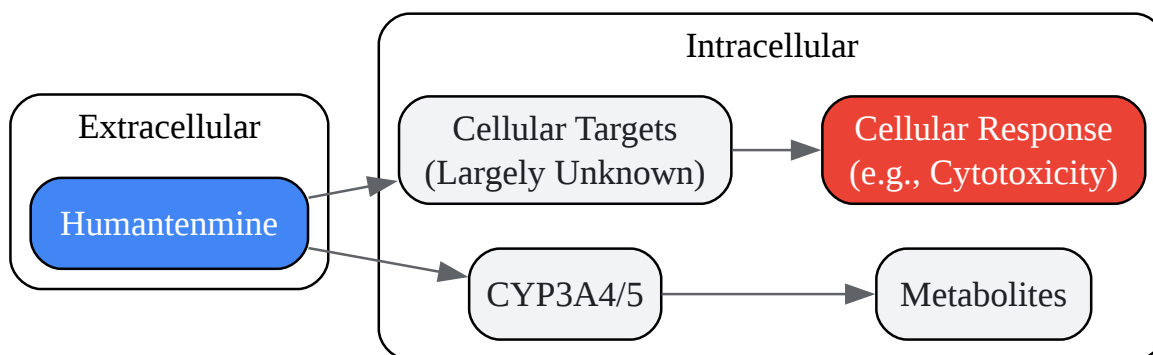
Protocol

- Calculate the required mass of **Humantenmine**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 326.39 \text{ g/mol} = 3.2639 \text{ mg}$
- Weighing **Humantenmine**:
 - In a sterile environment, carefully weigh out the calculated amount of **Humantenmine** powder using a calibrated analytical balance.
- Dissolving in DMSO:
 - Transfer the weighed **Humantenmine** powder to a sterile amber microcentrifuge tube.
 - Add the calculated volume of sterile, anhydrous DMSO (in this case, 1 mL for a 10 mM solution).
 - Vortex the tube until the **Humantenmine** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.^[2]
- Sterilization (Optional but Recommended):
 - To ensure the sterility of the stock solution, it can be filtered through a 0.22 µm syringe filter compatible with DMSO (e.g., PTFE membrane) into a new sterile amber tube.^{[3][4]} This step is particularly important if the initial materials were not handled in a completely aseptic manner.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Clearly label the aliquots with the compound name, concentration, date, and your initials.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] Always protect the solution from light.

Experimental Workflow





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